

# In-depth Technical Guide: Trifluoro(2-phenylethynyl)silane

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## Compound of Interest

Compound Name: Silane, trifluoro(phenylethynyl)-

Cat. No.: B12532779

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CAS Number: 682351-84-4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of trifluoro(2-phenylethynyl)silane, a fluorinated organosilicon compound with significant potential in medicinal chemistry and materials science. This document details its chemical properties, synthesis, and potential applications, with a focus on its relevance to drug discovery and development.

## Chemical and Physical Properties

Trifluoro(2-phenylethynyl)silane is a specialized chemical compound with the molecular formula  $C_8H_5F_3Si$ . While extensive experimental data is not widely published, its key properties can be summarized as follows:

Property	Value	Reference
CAS Number	682351-84-4	
Molecular Formula	C <sub>8</sub> H <sub>5</sub> F <sub>3</sub> Si	
Molecular Weight	186.21 g/mol	
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	

## Synthesis of Trifluoro(2-phenylethynyl)silane

A definitive, step-by-step experimental protocol for the synthesis of trifluoro(2-phenylethynyl)silane is not readily available in peer-reviewed literature. However, based on general methods for the synthesis of alkynylsilanes, a plausible synthetic route would involve the Sonogashira coupling reaction. This reaction is a widely used method for forming carbon-carbon bonds between a terminal alkyne and an aryl or vinyl halide.

### Proposed Experimental Protocol: Sonogashira Coupling

This protocol is a generalized procedure and may require optimization for the specific synthesis of trifluoro(2-phenylethynyl)silane.

Materials:

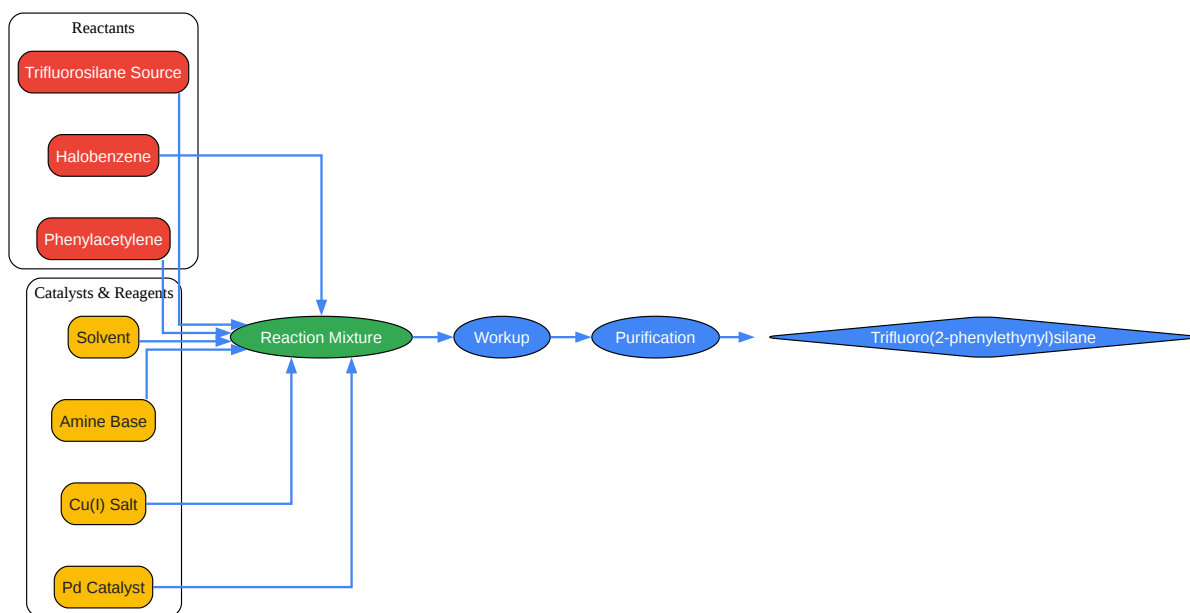
- Phenylacetylene
- A suitable halobenzene (e.g., iodobenzene or bromobenzene)
- Trifluorosilane source (e.g., trifluorosilylating agent)
- Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub> or PdCl<sub>2</sub>(PPh<sub>3</sub>)<sub>2</sub>)
- Copper(I) salt (e.g., CuI)
- Amine base (e.g., triethylamine or diisopropylamine)

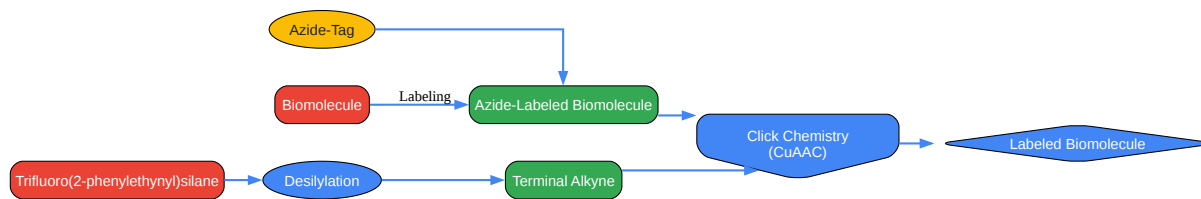
- Anhydrous solvent (e.g., toluene or THF)

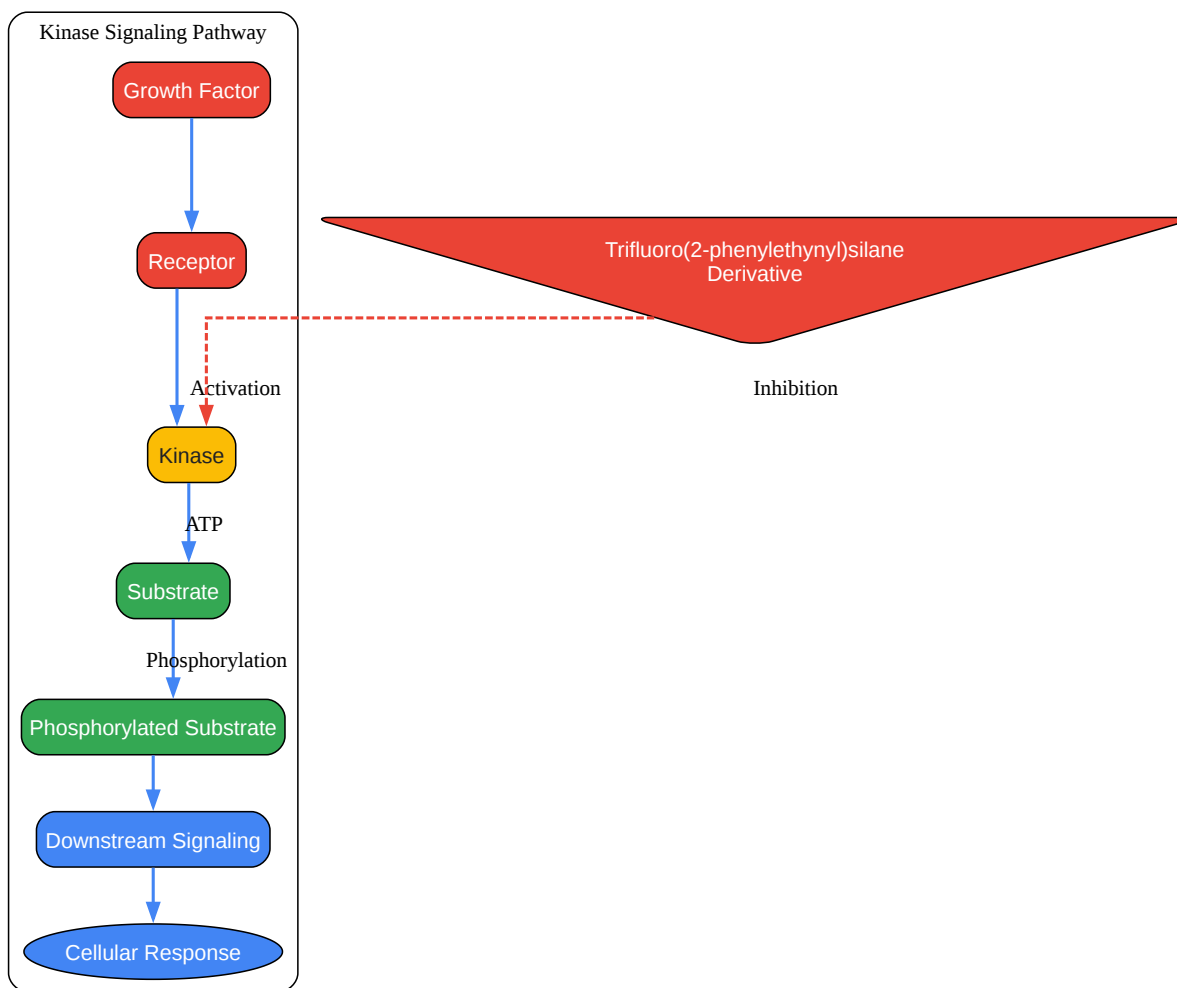
Procedure:

- To a dried reaction flask under an inert atmosphere (e.g., argon or nitrogen), add the palladium catalyst, copper(I) iodide, and the anhydrous solvent.
- Add the amine base to the mixture and stir.
- Add the halobenzene to the reaction mixture.
- Slowly add phenylacetylene to the mixture at room temperature.
- The trifluorosilylating agent would be introduced at an appropriate step, potentially in a one-pot or sequential manner, to yield the desired product. The specific conditions for this step would require experimental determination.
- The reaction is typically stirred at room temperature or gently heated until completion, which can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the reaction mixture is worked up by filtering off the catalyst, washing with an appropriate aqueous solution to remove the amine salt, and extracting the product with an organic solvent.
- The organic layers are combined, dried over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ ), and the solvent is removed under reduced pressure.
- The crude product is then purified using a suitable technique, such as column chromatography or distillation.

Logical Workflow for Synthesis:







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